

Preparing GSK484 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: Gsk484

Cat. No.: B15586698

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK484 is a potent and selective, reversible inhibitor of Peptidyl Arginine Deiminase 4 (PAD4). [1][2] PAD4 is a critical enzyme in the process of citrullination, particularly of histones, which plays a significant role in gene regulation and the formation of neutrophil extracellular traps (NETs). [1] Due to its role in various inflammatory diseases and cancers, **GSK484** is a valuable tool for in vitro and in vivo preclinical research. [3][4] Proper preparation of **GSK484** stock solutions is crucial for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of **GSK484** stock solutions for both in vitro and in vivo applications.

GSK484 Properties

A summary of the key chemical and physical properties of **GSK484** is provided in the table below.

Property	Value
Molecular Weight	510.03 g/mol
Appearance	White to off-white solid
Purity	>98%
Storage (Solid)	Store at -20°C, protect from air and moisture
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 6 months

Solubility Data

GSK484 exhibits varying solubility depending on the solvent. It is crucial to select the appropriate solvent based on the intended experimental application.

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (≥ 196.07 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. [2] Sonication or warming may be required.
Ethanol (99.9%)	25 mg/mL	Commonly used for preparing stock solutions for in vivo studies. [4] [5]
Water	10 mg/mL	Sonication is recommended to aid dissolution.
DMF	30 mg/mL	

Experimental Protocols

Preparation of GSK484 Stock Solution for In Vitro Experiments (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **GSK484** in dimethyl sulfoxide (DMSO), suitable for most cell-based assays.

Materials:

- **GSK484** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Sonicator (optional)

Protocol:

- Calculate the required mass of **GSK484**: To prepare 1 mL of a 10 mM stock solution, you will need 5.1 mg of **GSK484** (Molecular Weight = 510.03 g/mol).
- Weigh **GSK484**: Carefully weigh out the calculated amount of **GSK484** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 5.1 mg of **GSK484**.
- Dissolve the compound: Vortex the solution until the **GSK484** is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution. Gentle warming in a water bath may also be applied.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 6 months).[6]

Preparation of GSK484 Stock Solution for In Vivo Experiments (25 mg/mL in Ethanol)

This protocol is adapted from published studies for the preparation of **GSK484** for intraperitoneal injections in mice.^{[4][5]}

Materials:

- **GSK484** powder
- 100% Ethanol
- Sterile 0.9% Sodium Chloride (NaCl) solution (saline)
- Sterile vials
- Calibrated balance
- Vortex mixer

Protocol:

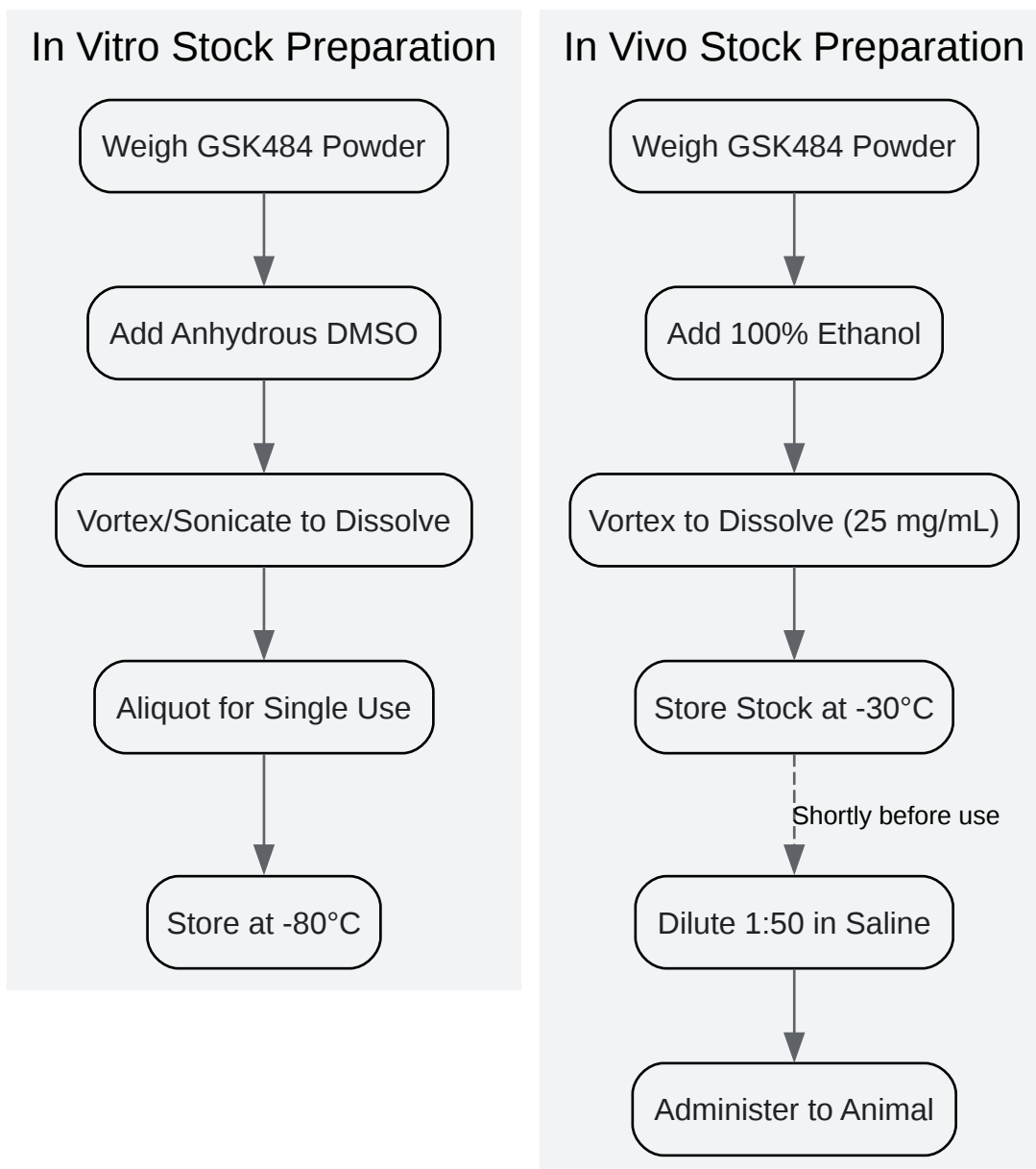
- Prepare the Ethanol Stock Solution:
 - Weigh the desired amount of **GSK484** powder.
 - Add 100% ethanol to achieve a concentration of 25 mg/mL.^{[4][5]} For example, to prepare 1 mL of stock solution, dissolve 25 mg of **GSK484** in 1 mL of 100% ethanol.
 - Vortex thoroughly until the compound is completely dissolved. This stock solution can be stored at -30°C.^[4]
- Prepare the Working Solution for Injection:
 - Shortly before injection, dilute the 25 mg/mL ethanol stock solution 1:50 in sterile 0.9% NaCl (saline).^[5]

- For example, to prepare 1 mL of the final injection solution, add 20 μ L of the 25 mg/mL ethanol stock to 980 μ L of sterile saline.
- Mix thoroughly before administration.

Visualization of Experimental Workflow and Signaling Pathway

Workflow for Preparing GSK484 Stock Solutions

Workflow for GSK484 Stock Solution Preparation

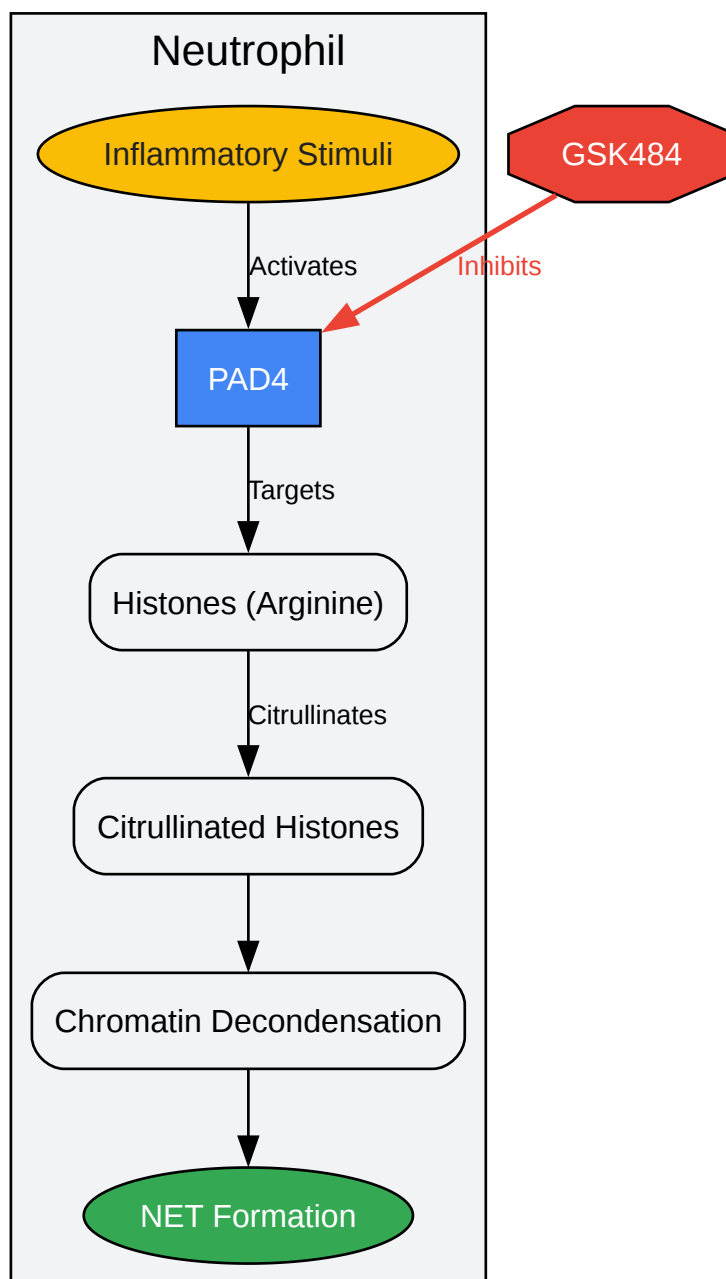


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Caption: Workflow for preparing **GSK484** stock solutions for in vitro and in vivo use.

Simplified Signaling Pathway of GSK484 Action

GSK484 Inhibition of PAD4-Mediated NETosis



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Caption: **GSK484** inhibits PAD4, preventing histone citrullination and NET formation.

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